

# Pipemidic acid quality control and batch consistency

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## Compound Focus: Pipemidic Acid

CAS No.: 51940-44-4

Cat. No.: S539726

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## Pipemidic Acid: Core Properties & Specifications

For quality control and research purposes, understanding the fundamental characteristics of **pipemidic Acid** is essential. The table below summarizes key data.

Property	Specification / Value	Relevance for Quality Control & Research
IUPAC Name	8-ethyl-5-oxo-2-piperazin-1-yl-5,8-dihydropyrido[2,3-d]pyrimidine-6-carboxylic acid [1]	Unique chemical identifier; crucial for documentation and regulatory filings.
Molecular Formula	C <sub>14</sub> H <sub>17</sub> N <sub>5</sub> O <sub>3</sub> [1]	Defines elemental composition.
Molecular Mass	303.32 g/mol [1]	Important for quantitative analysis and dosage calculations.
CAS RN	51940-44-4 [1]	Standard unique identifier for sourcing and literature searches.

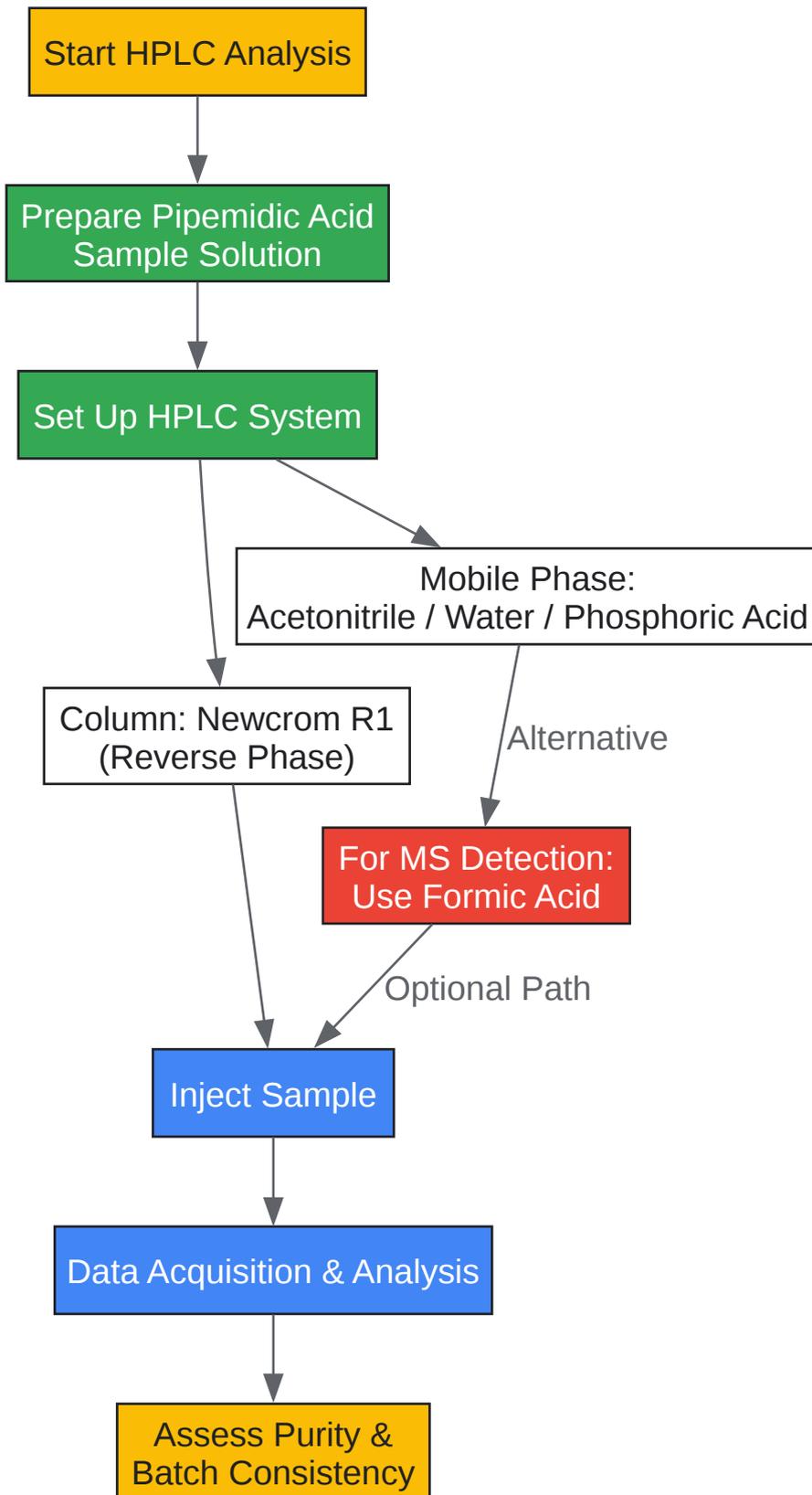
Property	Specification / Value	Relevance for Quality Control & Research
Physical State	Off-white colored powder [1]	A basic physical CQA; variations may indicate impurities or degradation.
Mechanism of Action	Inhibits bacterial DNA gyrase [1]	The basis of its biological activity; relevant for potency assays.
Solubility in Water (at 20°C, pH 7)	322 mg/L (Moderate) [1]	Critical for developing analytical methods and dissolution testing.
pKa (at 25°C)	0.95 [1]	Informs buffer selection and mobile phase optimization for HPLC methods.
Log P (at pH 7, 20°C)	-2.1 (Low) [1]	Indicates hydrophilicity; affects extraction efficiency and chromatographic behavior.
Vapour Pressure (at 20°C)	$3.80 \times 10^{-8}$ mPa (Low volatility) [1]	Suggests low environmental loss through volatilization under standard lab conditions.

## Analytical Method: HPLC Separation of Pipemidic Acid

High-Performance Liquid Chromatography (HPLC) is a cornerstone technique for analyzing purity, stability, and batch consistency. The following is a standard reverse-phase HPLC method.

- **Application Column:** Newcrom R1 (a reverse-phase column with low silanol activity) [2].
- **Mobile Phase:** A mixture of **acetonitrile (MeCN), water, and phosphoric acid** [2].
- **MS-Compatibility:** For mass spectrometry applications, replace phosphoric acid with **formic acid** [2].
- **Scalability:** The method is scalable and can be adapted for preparative separation to isolate impurities [2].
- **UPLC Option:** Smaller 3 µm particle columns are available for faster Ultra-Performance Liquid Chromatography (UPLC) applications [2].

The workflow for this analytical method can be visualized as follows:



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## Frequently Asked Questions for Researchers

### Q1: What should I do if the peak shape for Pipemidic Acid is tailing or broad in my HPLC analysis?

This is a common issue often related to the column chemistry or mobile phase pH. Since the specified Newcrom R1 column is designed with low silanol activity to mitigate such problems, tailing could indicate that the column is nearing the end of its life or that the pH of the mobile phase is not optimally controlling the ionization of the analyte. As a troubleshooting step, ensure you are using a column with proven low silanol activity and consider adjusting the concentration of the acid (phosphoric or formic) in the mobile phase to improve peak shape [2].

### Q2: How can I ensure consistency between different batches of Pipemidic Acid in my research?

Achieving batch consistency relies on a systematic **Quality by Design (QbD)** approach. This involves:

- **Defining Critical Quality Attributes (CQAs):** These are the measurable properties that define your product's quality, such as assay potency, impurity profiles, and dissolution rate [3].
- **Identifying Critical Process Parameters (CPPs):** Determine which manufacturing process parameters (e.g., temperature, reaction time) most significantly impact your CQAs [3].
- **Establishing a Design Space:** Use statistical Design of Experiments (DoE) to define the multidimensional boundaries of input variables (like CPPs) that consistently produce material meeting the CQAs. Operating within this validated design space ensures batch-to-batch consistency [3].

**Q3: The provided HPLC method uses phosphoric acid. Can I use this for LC-MS analysis?** No, you cannot directly use phosphoric acid for LC-MS applications, as it is not volatile and can cause severe contamination and signal suppression in the mass spectrometer. The method explicitly states that for Mass-Spec compatible applications, **phosphoric acid must be replaced with formic acid** [2]. This substitution is a standard practice to ensure compatibility with the mass spectrometer's ionization source.

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## References

1. Pipemidic acid - AERU - University of Hertfordshire [[sitem.herts.ac.uk](http://sitem.herts.ac.uk)]

2. Separation of Pipemidic acid on Newcrom R1 HPLC column [sielc.com]

3. Aspects and Implementation of Pharmaceutical Quality by ... [pmc.ncbi.nlm.nih.gov]

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